

Proper Disposal Procedures for 3-Isopropylcatechol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Isopropylcatechol

Cat. No.: B048954

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This document provides comprehensive guidance for the safe and compliant disposal of **3-Isopropylcatechol**, tailored for researchers and drug development professionals. The following procedures are designed to mitigate risks and ensure adherence to safety protocols.

Immediate Safety Information

3-Isopropylcatechol is a chemical that requires careful handling. It is classified as a skin irritant (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335). [1][2] It is also recognized as being toxic to aquatic life with long-lasting effects (H411)[2]. Immediate consultation with a physician is recommended in case of exposure, and the Safety Data Sheet (SDS) should be provided to the attending doctor.[1] In the event of a spill, personnel should be evacuated to a safe area.[1]

Data Summary: Physicochemical Properties and Hazard Classifications

The following table summarizes key quantitative data for **3-Isopropylcatechol**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₂ O ₂	
Molecular Weight	152.19 g/mol	
Physical State	Solid	
Melting Point	43 - 45°C	
Boiling Point	265.3°C at 760 mmHg	
GHS Hazard Statements	H315, H319, H335, H411	
GHS Hazard Classes	Skin Irritant (Cat. 2), Eye Irritant (Cat. 2), STOT SE (Cat. 3), Aquatic Chronic (Cat. 2)	

Experimental Protocol: Step-by-Step Disposal Procedure

Proper disposal is critical to ensure laboratory and environmental safety. The following protocol outlines the necessary steps for handling and disposing of **3-Isopropylcatechol** waste.

1. Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure all appropriate personal protective equipment is worn.

- **Hand Protection:** Wear chemically resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.
- **Eye/Face Protection:** Use safety glasses and a face shield approved under government standards such as NIOSH (US) or EN 166 (EU).
- **Skin and Body Protection:** A complete suit protecting against chemicals is required. The specific type of protective equipment should be selected based on the concentration and amount of the substance at the workplace.

- Respiratory Protection: For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is suitable. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards.

2. Waste Collection and Handling

- General Principle: Do not let the product enter drains or be released into the environment. All waste, including surplus and non-recyclable solutions, must be treated as hazardous waste.
- Solid Waste: Carefully sweep up and shovel solid **3-Isopropylcatechol**. Pick up and arrange disposal without creating dust.
- Contaminated Materials: Any materials used for cleaning spills (e.g., diatomite, universal binders) should be collected and treated as hazardous waste.
- Containment: Place all waste into suitable, closed, and clearly labeled containers for disposal. The label must include the full chemical name and percentage of each component.

3. Accidental Spill Cleanup

- Ventilation: Ensure the area is adequately ventilated. Use personal protective equipment as required.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Cleanup: For solid spills, sweep up or vacuum the spillage and collect it in a suitable container for disposal. Avoid any actions that could generate dust. For liquid solutions, absorb with a finely-powdered liquid-binding material.
- Decontamination: Decontaminate surfaces and equipment involved in the spill by scrubbing with alcohol.

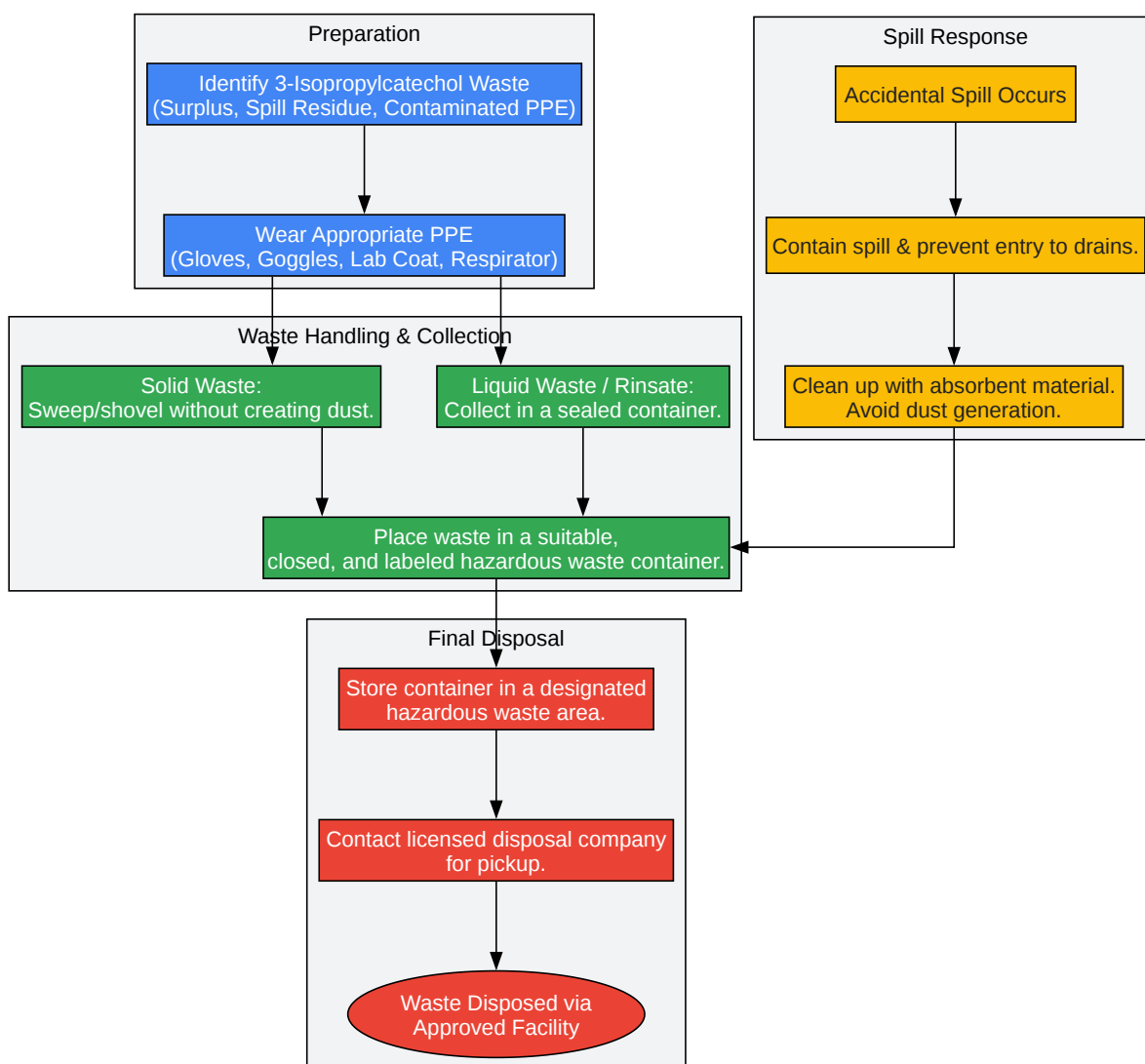
4. Storage and Disposal

- Storage: Store hazardous waste containers in a designated, well-ventilated area. Keep containers tightly closed.

- Professional Disposal: Arrange for disposal through a licensed professional waste disposal company. The disposal must be in consultation with local waste disposal authorities and in accordance with national and regional regulations.
- Container Disposal: Empty containers must be handled as hazardous waste. The first rinse of the container must be collected and disposed of as hazardous waste. After thorough rinsing and drying, labels must be completely removed or defaced before the container can be disposed of as solid waste.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **3-Isopropylcatechol**.



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Caption: Workflow for the safe disposal of **3-Isopropylcatechol** waste.

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References

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- 2. 3-Isopropylcatechol | C₉H₁₂O₂ | CID 16498 - PubChem [pubchem.ncbi.nlm.nih.gov]
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